

# Verification of 2-amino-N,N-dimethylacetamide

## Molecular Weight: A Technical Guide

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### Compound of Interest

Compound Name: 2-amino-N,N-dimethylacetamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **2-amino-N,N-dimethylacetamide**, complete with verification methodologies. It is intended to serve as a valuable resource for researchers and professionals engaged in drug development and scientific investigation.

## Core Data Presentation

The molecular properties of **2-amino-N,N-dimethylacetamide** are summarized in the table below. This information is compiled from reputable chemical databases and suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O	PubChem <a href="#">[2]</a> , ChemScene <a href="#">[3]</a>
Molecular Weight	102.14 g/mol	PubChem <a href="#">[2]</a> , 001CHEMICAL <a href="#">[1]</a> , ChemScene <a href="#">[3]</a>
Monoisotopic Mass	102.079312947 Da	PubChem <a href="#">[2]</a>
CAS Number	1857-19-8	001CHEMICAL <a href="#">[1]</a> , ChemScene <a href="#">[3]</a>

# Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

The following is a generalized protocol for the verification of the molecular weight of **2-amino-N,N-dimethylacetamide** using mass spectrometry. This method provides high accuracy and sensitivity.

Objective: To experimentally verify the molecular weight of a sample of **2-amino-N,N-dimethylacetamide**.

Materials:

- **2-amino-N,N-dimethylacetamide** sample
- High-performance liquid chromatography (HPLC)-grade solvent (e.g., acetonitrile, methanol, or water)
- Volumetric flasks and pipettes
- Mass spectrometer (e.g., with Electrospray Ionization - ESI)

Procedure:

- Sample Preparation:
  - Accurately weigh a small amount of the **2-amino-N,N-dimethylacetamide** sample.
  - Dissolve the sample in a suitable HPLC-grade solvent to a known concentration (e.g., 1 mg/mL).
  - Further dilute the stock solution to a concentration appropriate for the mass spectrometer being used (typically in the µg/mL to ng/mL range).
- Instrument Setup:
  - Calibrate the mass spectrometer using a standard calibration compound to ensure mass accuracy.

- Set the ion source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to optimal conditions for the ionization of the analyte. For **2-amino-N,N-dimethylacetamide**, positive ion mode ESI is expected to be effective due to the presence of amino groups.
- Sample Infusion and Data Acquisition:
  - Introduce the prepared sample solution into the mass spectrometer via direct infusion or through a liquid chromatography system.
  - Acquire the mass spectrum over a relevant mass-to-charge ( $m/z$ ) range. For **2-amino-N,N-dimethylacetamide**, a range of  $m/z$  50-200 should be sufficient.
- Data Analysis:
  - Identify the peak corresponding to the protonated molecule,  $[M+H]^+$ . For **2-amino-N,N-dimethylacetamide** (MW = 102.14), this peak should appear at an  $m/z$  of approximately 103.15.
  - Other adducts, such as the sodium adduct  $[M+Na]^+$  ( $m/z \approx 125.13$ ), may also be observed.
  - Compare the experimentally determined  $m/z$  value with the theoretically calculated value. The high-resolution mass measurement should be within a few parts per million (ppm) of the theoretical mass.

## Visualization of Experimental Workflow

The logical flow of the molecular weight verification process is depicted in the following diagram.



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## References

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